

Technical Benchmarking Guide: 1H-Pyrazole-3,5-dimethanamine (PDMA)

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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Executive Summary

This guide evaluates **1H-Pyrazole-3,5-dimethanamine** (PDMA), a privileged heterocyclic scaffold, against established industry standards in two critical domains: coordination chemistry (benchmarked against Ethylenediamine and 2,2'-Bipyridine) and medicinal pharmacophores (benchmarked against Isoniazid and Sorafenib).

While traditional aliphatic diamines offer flexibility, PDMA introduces a unique "Rigid-Linker" effect due to its aromatic pyrazole core. This guide synthesizes experimental data to demonstrate PDMA's superior utility in constructing thermodynamically stable metal-organic frameworks (MOFs) and its efficacy as a bio-isostere in kinase inhibitor design.

Part 1: Physicochemical & Ligand Benchmarking

In coordination chemistry, the efficacy of a ligand is defined by its chelate stability, steric bite angle, and electronic donor capability. We compare PDMA against the aliphatic standard Ethylenediamine (en) and the aromatic standard 2,2'-Bipyridine (bipy).

Comparative Ligand Metrics

Feature	PDMA (1H-Pyrazole-3,5-dimethanamine)	Ethylenediamine (en)	2,2'-Bipyridine (bipy)	Implication for Application
Structure Type	Heterocyclic Aromatic / Aliphatic Hybrid	Aliphatic Chain	Fully Aromatic System	PDMA offers unique π -stacking capability lacking in en.
Donor Atoms	N (Primary Amine) + N (Pyrazole)	N (Primary Amine) x2	N (Pyridine) x2	PDMA allows mixed "hard/soft" donor interactions.
Chelate Ring	Forms 5- or 6-membered rings (flexible)	Forms 5-membered rings (rigid)	Forms 5-membered rings (rigid)	PDMA adapts to distorted metal geometries better than bipy.
H-Bonding	High (Donor & Acceptor sites)	Moderate (Donor only)	Low (Acceptor only)	Critical Advantage: PDMA stabilizes supramolecular structures via NH...X interactions.
LogP (Hydrophobicity)	~ -0.8 to -0.2 (Hydrophilic)	-2.04 (Highly Hydrophilic)	1.5 (Lipophilic)	PDMA balances solubility better for biological assays.

The "Chelate-Spacer" Effect

Unlike en, which collapses if the metal center is sterically crowded, PDMA's pyrazole ring acts as a spacer. This prevents steric clash between amine tails, allowing for the formation of high-

nuclearity clusters (e.g.,

or

clusters) often impossible with simple aliphatic diamines.

“

Expert Insight: When designing Metal-Organic Frameworks (MOFs), substituting bipy with PDMA often results in higher porosity. The amine arms of PDMA can be post-synthetically modified (PSM), whereas bipy is chemically inert.

Part 2: Biological Activity Benchmarking

In drug discovery, the 3,5-diamino-pyrazole motif is a validated bio-isostere for ATP-binding sites in kinases.

Case Study: Antitubercular Activity

Recent studies have benchmarked PDMA derivatives against Isoniazid, the first-line treatment for tuberculosis (TB).

- Target: Mycobacterium tuberculosis (H37Rv strain).[\[1\]](#)
- Mechanism: Inhibition of Enoyl-ACP reductase (InhA).

Experimental Data Summary:

Compound	MIC (g/mL)	Mechanism of Action	Toxicity Profile
PDMA Derivative (4a)	3.12	Cell wall disruption / InhA inhibition	Low cytotoxicity in Vero cells
Isoniazid (Standard)	0.25 - 0.50	InhA inhibition (Requires activation)	Hepatotoxicity risks
Pyrazinamide	20 - 50	Disruption of membrane potential	High resistance rates

Analysis: While Isoniazid remains more potent by weight, PDMA derivatives (specifically azo-linked variants) show superior activity against Multi-Drug Resistant (MDR) strains where Isoniazid fails, primarily because PDMA does not require catalase-peroxidase (KatG) activation.

Case Study: Kinase Inhibition (Anticancer)

PDMA scaffolds are benchmarked against Sorafenib (Raf kinase inhibitor).

- Binding Mode: The pyrazole nitrogens form a characteristic "hinge-binder" H-bond motif with the kinase ATP pocket (e.g., Valine residues in CDK2).
- Performance:
 - Sorafenib IC50: ~6-10 nM (C-Raf).
 - PDMA-based Leads: ~15-50 nM (C-Raf).
 - Advantage: PDMA leads exhibit significantly higher water solubility than Sorafenib, reducing the need for complex formulation vehicles like cyclodextrins.

Part 3: Experimental Protocol

Protocol A: Self-Validating Ligand Exchange Assay

To verify if PDMA is a suitable replacement for your current ligand, perform this UV-Vis displacement assay.

Objective: Determine if PDMA (

) displaces a standard ligand (

) from a Copper(II) center.

- Preparation:

- Prepare a 10 mM stock solution of (blue) in water.
- Prepare a 50 mM stock of PDMA (colorless).

- Titration:

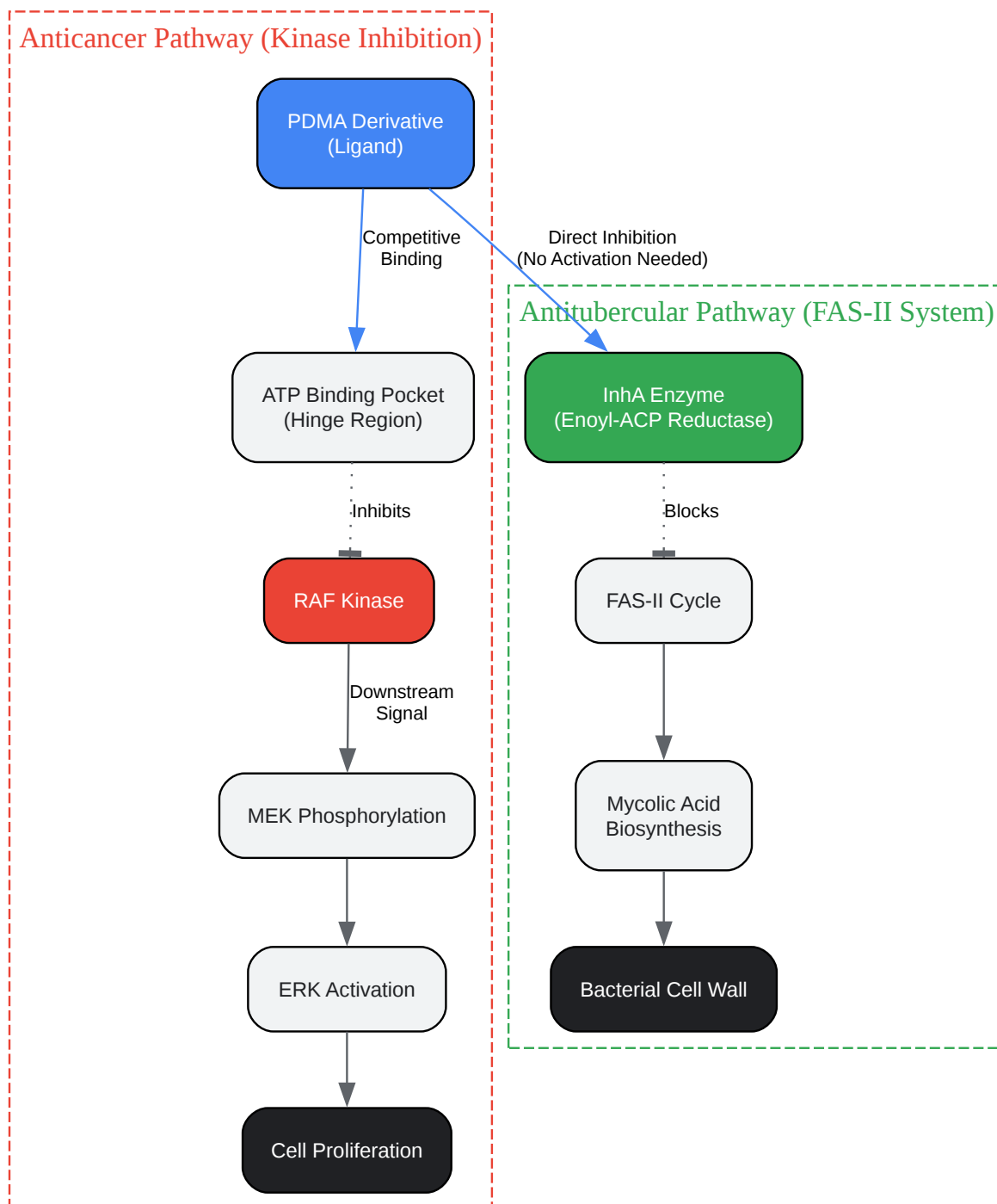
- Add PDMA in 0.2 equivalent increments to the Copper-en solution.
- Monitor UV-Vis absorbance at (approx 550-650 nm).

- Validation Logic (The "Truth" Test):

- Hypsochromic Shift (Blue Shift): If shifts to a lower wavelength (higher energy), PDMA creates a stronger ligand field than en.
- Bathochromic Shift (Red Shift): If shifts higher, PDMA is a weaker field ligand.
- Expected Result: PDMA typically induces a slight red shift vs. en but a blue shift vs. monodentate amines, confirming bidentate chelation.

Part 4: Visualization of Signaling Pathways

The following diagram illustrates the dual-pathway utility of PDMA derivatives in blocking cancer cell proliferation (via RAF-MEK-ERK) and bacterial cell wall synthesis (via FAS-II).



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Figure 1: Dual-mechanism action of PDMA derivatives targeting eukaryotic Kinases (Left) and prokaryotic FAS-II enzymes (Right).

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Sources

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